

Quantitative Comparison of Fucosyltransferase Activities Using (-)-Fucose-13C: A Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (-)-Fucose-13C

Cat. No.: B12060246

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For researchers, scientists, and drug development professionals, this guide provides a framework for the quantitative comparison of different fucosyltransferase (FUT) activities utilizing the stable isotope-labeled donor substrate, **(-)-Fucose-13C**. While direct comparative studies across a broad range of FUTs using this specific substrate are not extensively published, this document outlines a standardized experimental approach and collates available kinetic data to facilitate such investigations.

The use of **(-)-Fucose-13C**, in conjunction with mass spectrometry, offers a powerful and sensitive method for dissecting the activity and substrate specificity of the diverse family of fucosyltransferases. This approach overcomes some of the limitations associated with radiolabeled substrates, providing a safer and more versatile tool for high-throughput screening and kinetic analysis.

Comparative Activity of Fucosyltransferases

The following table summarizes kinetic data for various human fucosyltransferases. It is important to note that these values were determined using different assay systems and donor substrates (predominantly GDP-Fucose), as comprehensive data using **(-)-Fucose-13C** is not yet available in the public domain. This table should therefore be used as a reference for expected relative activities, which would need to be confirmed using a standardized assay with GDP-13C-Fucose.

| Enzyme Family | Enzyme | Linkage Formed | Acceptor Substrate(s) | Apparent Km (GDP-Fuc) (μM) | Apparent Vmax or kcat | Reference / Notes

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com